

Essential Safety and Logistics for Handling 4-Hydroxybutyl Methacrylate

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Compound of Interest

Compound Name: 4-Hydroxybutyl methacrylate

Cat. No.: B3423256

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This guide provides critical safety protocols and logistical plans for the handling and disposal of **4-Hydroxybutyl methacrylate**. Adherence to these procedures is essential for ensuring the safety of all laboratory personnel. This chemical is harmful if swallowed, in contact with skin, or inhaled, causes skin irritation, may cause an allergic skin reaction, and can cause serious eye damage.[1][2][3]

Physicochemical and Hazard Data

A summary of key quantitative data for **4-Hydroxybutyl methacrylate** is presented below for easy reference.

Property	Value
Molecular Formula	C ₈ H ₁₄ O ₃
Molecular Weight	144.17 g/mol [3][4]
Flash Point	130 °C / 266 °F[5]
Autoignition Temperature	380 °C / 716 °F[5]
Storage Temperature	≤ 25 °C[3][6][7]
GHS Hazard Statements	H302, H312, H315, H317, H318, H332, H402[1] [3]
Hazard Classes	Acute Toxicity, Oral (Category 4), Acute Toxicity, Dermal (Category 4), Acute Toxicity, Inhalation (Category 4), Skin Irritation (Category 2), Serious Eye Damage (Category 1), Skin Sensitization (Category 1), Hazardous to the Aquatic Environment, Acute Hazard (Category 3)[1][2][3]

Operational Protocol for Safe Handling

This section details the step-by-step methodology for safely managing **4-Hydroxybutyl methacrylate** from receipt to disposal.

1. Engineering Controls and Preparation:

- Ventilation: Always handle **4-Hydroxybutyl methacrylate** in a well-ventilated area.[1][8] A chemical fume hood is required to control airborne exposure.[9]
- Safety Equipment: Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[5][9]
- Storage: Store the chemical in a cool, dry, and well-ventilated place, protected from direct sunlight.[5][7][9] Keep containers tightly closed.[5][9][10] The storage temperature should not exceed 25°C.[3][6][7] It is crucial to store this chemical under air, never under inert gases, as oxygen is necessary for the stabilizer to function effectively.[6]

2. Personal Protective Equipment (PPE) Selection and Use:

- Eye and Face Protection: Wear chemical safety goggles that comply with OSHA's eye and face protection regulations (29 CFR 1910.133) or European Standard EN166.[5][9]
- Skin Protection:
 - Gloves: Wear suitable protective gloves.[1][3][7][8][10]
 - Clothing: A lab coat or other protective clothing is required to prevent skin exposure.[1][8][9] Contaminated work clothing should not be taken out of the workplace and must be washed before reuse.[1][3][7]
- Respiratory Protection: If ventilation is inadequate or if aerosols are formed, use a NIOSH or European Standard EN 149 approved respirator with a suitable filter for organic vapors.[9]

3. Chemical Handling Procedure:

- Avoid all personal contact, including inhalation.[7]
- Do not eat, drink, or smoke in areas where this chemical is handled or stored.[1][3][7][8]
- Wash hands and any exposed skin thoroughly after handling.[1][3][7][8]
- Ground all transfer equipment to prevent electrostatic discharge.[7]

Emergency Procedures

1. Spill and Leak Containment:

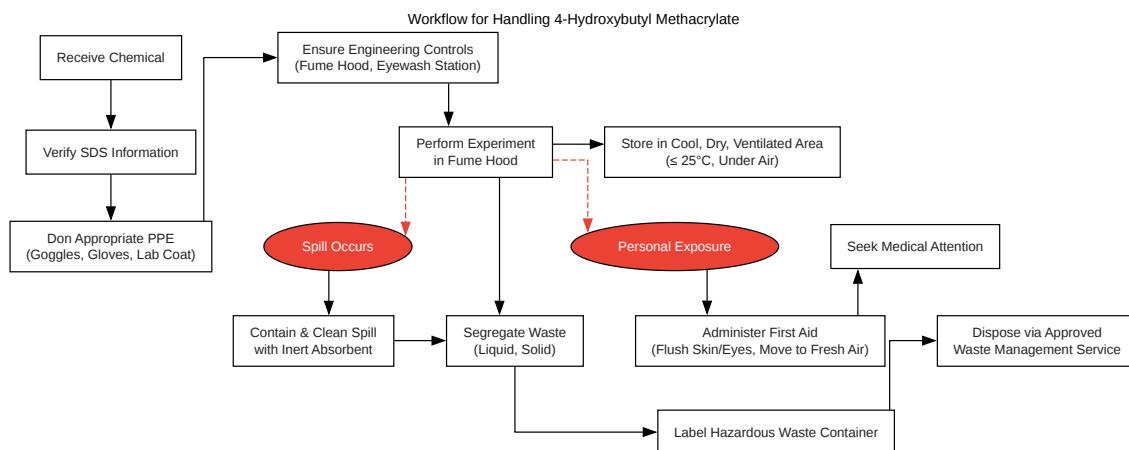
- Small Spills: Absorb the spill with an inert, non-combustible material such as sand or earth, and place it in a suitable container for disposal.[5]
- Large Spills: Evacuate personnel from the area. Shut off all sources of ignition.[7] Dike the area to prevent spreading and pump the liquid into a salvage tank.[7] Absorb the remainder with an inert material and place it in a designated disposal container.[3][7]

2. First Aid Measures:

- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Seek immediate medical attention from an ophthalmologist.[5][7]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes.[1] If skin irritation or a rash develops, seek medical attention.[1]
- Inhalation: Move the affected person to fresh air and keep them comfortable for breathing. If they are not breathing, provide artificial respiration. Seek medical attention if you feel unwell. [1]
- Ingestion: Rinse the mouth with water.[1][7] Do NOT induce vomiting. Call a poison control center or doctor immediately for treatment advice.[1]

Disposal Plan

- All waste materials, including contaminated absorbent materials and empty containers, must be disposed of as hazardous waste.[10]
- Dispose of the contents and container at an approved waste disposal facility or a special waste collection point in accordance with local, regional, and national regulations.[1][3][7][8]
- Do not allow the chemical to enter drains, sewers, or waterways.[10]



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Caption: Workflow for the safe handling and disposal of **4-Hydroxybutyl methacrylate**.

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- To cite this document: BenchChem. [Essential Safety and Logistics for Handling 4-Hydroxybutyl Methacrylate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3423256#personal-protective-equipment-for-handling-4-hydroxybutyl-methacrylate>]

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